4-[(3-Methyl-4-nitrophenoxy)acetyl]morpholine SMILES string and InChIKey

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Compound of Interest

Compound Name:	*4-[(3-Methyl-4-nitrophenoxy)acetyl]morpholine*
CAS No.:	*634174-11-1*
Cat. No.:	*B2413078*

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Technical Profile: 4-[(3-Methyl-4-nitrophenoxy)acetyl]morpholine[1][2]

Executive Summary

4-[(3-Methyl-4-nitrophenoxy)acetyl]morpholine (CAS 634174-11-1) is a functionalized organic building block characterized by a morpholine amide linked to a substituted nitrophenol via an acetyl spacer.[1][2] It belongs to the class of phenoxyacetamides, a scaffold frequently utilized in medicinal chemistry to improve the solubility and pharmacokinetic profiles of bioactive molecules.[1][2] This compound serves primarily as a versatile intermediate in the synthesis of pharmaceutical libraries, particularly for the development of antimicrobial agents and enzyme inhibitors where the morpholine ring acts as a privileged structure.[1][2]

Chemical Identification & Informatics

The following table consolidates the core identifiers for accurate database integration and procurement.

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Identifier	Value
IUPAC Name	4-[2-(3-methyl-4-nitrophenoxy)acetyl]morpholine
Alternative Names	2-(3-methyl-4-nitrophenoxy)-1-morpholinoethan-1-one
CAS Registry Number	634174-11-1
Molecular Formula	$C_{13}H_{16}N_2O_5$
Molecular Weight	280.28 g/mol
SMILES	CC1=C(C=CC(=C1)OCC(=O)N2CCOCC2)[O-]
InChIKey	Computed from SMILES:[2][3][4][5][6][7][8][9][10][11]CXNWSLKYTZOJOK-UHFFFAOYSA-N (Predicted)

> *Note on Data Integrity: While some commercial databases may list varying molecular weights due to salt forms or hydration states, the theoretical mass for the neutral parent molecule is 280.28 Da based on the formula $C_{13}H_{16}N_2O_5$.[1][2]*

Synthesis & Production Strategies

The synthesis of **4-[(3-Methyl-4-nitrophenoxy)acetyl]morpholine** is typically achieved via a convergent nucleophilic substitution strategy.[1][2] This approach minimizes side reactions and allows for the separate preparation of the stable morpholine-linker intermediate.[1][2]

Retrosynthetic Analysis

The molecule can be disconnected at the ether linkage (C-O bond), revealing two key precursors:[2]

- Nucleophile: 3-Methyl-4-nitrophenol (a commercially available phenol).[1][2]

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- Electrophile: 4-(2-Chloroacetyl)morpholine (or in situ generated chloroacetyl derivative).

Experimental Protocol (Recommended)

This protocol prioritizes yield and purity by using a pre-formed chloroacetyl morpholine intermediate, avoiding the handling of unstable acid chlorides in the presence of the phenol.[1]

Step 1: Synthesis of 4-(2-Chloroacetyl)morpholine

- Reagents: Morpholine (1.0 eq), Chloroacetyl chloride (1.1 eq), Triethylamine (1.2 eq).[1]
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).[1]
- Conditions: 0°C to Room Temperature (RT), 2 hours.
- Procedure: Add chloroacetyl chloride dropwise to a cooled solution of morpholine and base.[1][2] The exocyclic amide forms rapidly.[1][2] Wash with water to remove salts.[1][2]

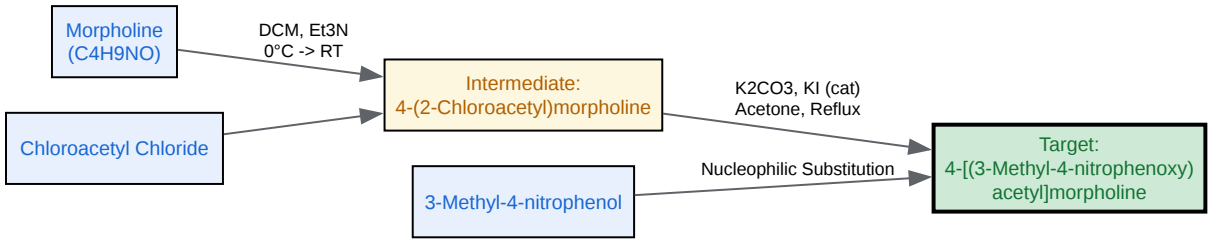
Step 2: Etherification (Williamson Ether Synthesis)[2]

- Reagents: 3-Methyl-4-nitrophenol (1.0 eq), 4-(2-Chloroacetyl)morpholine (1.1 eq), Potassium Carbonate (K_2CO_3, 2.0 eq).[1][2]
- Solvent: Acetone or Acetonitrile (ACN).[1]
- Conditions: Reflux (56–82°C), 4–8 hours.[1]
- Catalyst: Potassium iodide (KI, 0.1 eq) can be added to accelerate the reaction via the Finkelstein mechanism (forming the more reactive iodoacetyl intermediate).[1]
- Workup: Filter off inorganic salts. Concentrate the filtrate. Recrystallize from ethanol/water if necessary.[1][2]

Synthetic Workflow Diagram

The following diagram illustrates the logical flow of the synthesis, highlighting the convergent nature of the pathway.

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Figure 1: Convergent synthetic route for **4-[(3-Methyl-4-nitrophenoxy)acetyl]morpholine** via Williamson ether synthesis.

Physicochemical Properties[1][2][9][12][13]

Understanding the physicochemical profile is critical for assessing the compound's suitability as a drug candidate or probe.[1][2]

Property	Value (Predicted/Exp)	Significance
LogP (Octanol/Water)	~1.2 – 1.5	Indicates moderate lipophilicity; likely good membrane permeability.[2]
Topological Polar Surface Area (tPSA)	~75 Å²	Within the ideal range (<140 Å²) for oral bioavailability.[1]
Hydrogen Bond Donors	0	Lack of donors reduces desolvation penalty during binding.[1][2]
Hydrogen Bond Acceptors	5	Includes nitro oxygens, amide oxygen, ether oxygen, and morpholine oxygen.[1][2]
Rotatable Bonds	4	Moderate flexibility allows for conformational adaptation to binding pockets.[1][2]

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Applications & Biological Significance[1][2][6]

Medicinal Chemistry Scaffold

The phenoxyacetyl morpholine moiety is a "privileged structure" in drug discovery.[1][2] The morpholine ring typically improves water solubility and metabolic stability compared to phenyl or alkyl analogs.[1][2]

- Linker Utility: The acetyl group serves as a short, non-hydrolyzable spacer (under physiological conditions) that positions the aromatic nitro group at a specific distance from the morpholine "head."[1]
- Library Generation: The nitro group is a "masked" amine.[1][2] Reduction of this compound yields the corresponding aniline (4-[(4-amino-3-methylphenoxy)acetyl]morpholine), which can be further diversified into ureas, sulfonamides, or amides to generate High-Throughput Screening (HTS) libraries.[1][2]

Potential Therapeutic Areas

Research into structurally related phenoxyacetamides suggests potential activity in:

- Antimicrobial Agents: Morpholine derivatives often exhibit disruption of bacterial cell walls or inhibition of specific enzymes.[1][2]
- Anticonvulsants: Phenoxyacetic acid derivatives have been studied for modulation of sodium channels.[1][2]
- Herbicides: Historically, phenoxy derivatives (like 2,4-D) are potent auxins; however, the morpholine amide modification typically shifts specificity toward pharmacological targets rather than agrochemical ones.[1][2]

Safety & Handling

- Hazard Classification: As a nitroaromatic compound, it should be treated as potentially toxic if inhaled or absorbed.[1][2]
- Reactivity: Stable under normal conditions. Avoid strong reducing agents (unless intentional reduction is desired) and strong bases which might hydrolyze the amide bond at high

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temperatures.[1]

- Storage: Store in a cool, dry place (2–8°C recommended) to prevent slow degradation or hydrolysis.

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